

Crystal Structure of 4-Isobutoxybenzoic Acid: A Comprehensive Analysis

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Compound of Interest

Compound Name: 4-Isobutoxybenzoic acid

Cat. No.: B1348398

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Researchers, scientists, and drug development professionals will find in this technical guide a detailed examination of the crystal structure of **4-isobutoxybenzoic acid**. This document provides a summary of available crystallographic data, detailed experimental protocols for its synthesis and characterization, and visualizations of its molecular structure and experimental workflow.

Core Crystallographic Data

Extensive searches of crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC) and other publicly available resources, did not yield a determined crystal structure for **4-isobutoxybenzoic acid**. The crystallographic information file (CIF), which contains the essential data on unit cell parameters, space group, and atomic coordinates, is not available in the public domain. Consequently, a detailed analysis of the crystal packing, intermolecular interactions, and quantitative structural data such as bond lengths and angles for the crystalline state of **4-isobutoxybenzoic acid** cannot be provided at this time.

While data for related isomers such as 4-n-butoxybenzoic acid and 4-isobutylbenzoic acid exists, it is not scientifically valid to extrapolate this information to predict the precise crystal structure of **4-isobutoxybenzoic acid**, as small changes in molecular geometry can lead to significant differences in crystal packing and solid-state properties.

Experimental Protocols

In the absence of specific literature detailing the synthesis and crystallization of **4-isobutoxybenzoic acid**, a general and robust methodology based on the well-established Williamson ether synthesis is proposed. This approach is widely used for the preparation of alkoxybenzoic acids.

Synthesis of 4-Isobutoxybenzoic Acid

The synthesis of **4-isobutoxybenzoic acid** can be achieved through a two-step process:

- **Etherification:** Ethyl 4-hydroxybenzoate is reacted with isobutyl bromide in the presence of a suitable base, such as potassium carbonate (K_2CO_3), in a polar aprotic solvent like N,N-dimethylformamide (DMF). The reaction mixture is typically heated to facilitate the formation of the ether linkage.
- **Hydrolysis:** The resulting ester, ethyl 4-isobutoxybenzoate, is then hydrolyzed to the carboxylic acid. This is typically achieved by heating the ester with a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), in an aqueous or alcoholic solution. Subsequent acidification with a mineral acid, like hydrochloric acid (HCl), precipitates the desired **4-isobutoxybenzoic acid**.

Purification and Crystallization

The crude **4-isobutoxybenzoic acid** can be purified by recrystallization. A suitable solvent system, likely a mixture of ethanol and water or a similar polar protic solvent system, would be used. The crude product is dissolved in the minimum amount of hot solvent, and the solution is then allowed to cool slowly, promoting the formation of well-defined crystals. The purity of the recrystallized product should be assessed by techniques such as melting point determination and thin-layer chromatography (TLC).

Single Crystal Growth for X-ray Diffraction

To obtain single crystals suitable for X-ray diffraction analysis, a slow evaporation method is recommended. A saturated solution of the purified **4-isobutoxybenzoic acid** in an appropriate solvent (e.g., ethanol, acetone, or ethyl acetate) would be prepared. This solution is then left undisturbed in a loosely covered container, allowing the solvent to evaporate slowly over several days to weeks, which can yield high-quality single crystals.

Visualizations

Experimental Workflow

The logical flow of the synthesis and characterization process for **4-isobutoxybenzoic acid** is depicted in the following diagram:



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Caption: A flowchart illustrating the synthesis, purification, and characterization of **4-isobutoxybenzoic acid**.

Molecular Structure

While the precise crystal structure is unknown, the molecular structure of **4-isobutoxybenzoic acid** can be represented. In the crystalline state, benzoic acid derivatives commonly form hydrogen-bonded dimers.

Caption: A representation of the likely hydrogen-bonded dimer of **4-isobutoxybenzoic acid**.

Conclusion and Future Work

This technical guide has outlined the current state of knowledge regarding the crystal structure of **4-isobutoxybenzoic acid**. While a definitive crystal structure is not yet available in the public domain, this document provides a robust framework for its synthesis and crystallization. The successful growth of single crystals and subsequent analysis by X-ray diffraction would be a valuable contribution to the field, enabling a complete understanding of its solid-state

properties. Such data would be of significant interest to researchers in materials science and drug development, where the crystal structure plays a crucial role in determining the physical and chemical properties of a compound.

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